

Personal protective equipment for handling L-Tyrosine disodium salt

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Compound of Interest

Compound Name: *L-Tyrosine disodium salt*

Cat. No.: *B1418645*

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Essential Safety and Handling Guide for L--Tyrosine Disodium Salt

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **L-Tyrosine disodium salt**. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

L-Tyrosine disodium salt is classified as a hazardous chemical that can cause skin irritation, serious eye damage, and respiratory irritation.[1][2][3] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure risks.

Hazard	Description	GHS Pictogram	Signal Word
Eye Irritation	Causes serious eye irritation and potential damage.[1][4][5]	Corrosion	Danger[4][5]
Skin Irritation	Causes skin irritation upon contact.[1][2][3]	Exclamation Mark	Warning[1]
Respiratory Irritation	May cause respiratory irritation if inhaled as a dust.[1][2][3]	Exclamation Mark	Warning[1]

A comprehensive PPE strategy is crucial for safe handling. The following table outlines the recommended PPE.

Protection Type	Specific Recommendations	Applicable Standards
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[1]	OSHA 29 CFR 1910.133 or European Standard EN166.[1][4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]	-
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[1][4] A dust mask (e.g., N95) is recommended when dusts are generated.[5]	OSHA 29 CFR 1910.134 or European Standard EN 149.[1][4]

Operational Handling and Storage Protocols

Proper handling and storage are essential to maintain the integrity of **L-Tyrosine disodium salt** and to ensure the safety of laboratory personnel.

Handling:

- Ensure adequate ventilation in the handling area.[1][4]
- Avoid the formation of dust.[1][4]
- Do not get in eyes, on skin, or on clothing.[1][4]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Avoid ingestion and inhalation.[1][4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3][4]
- Protect from moisture as the substance is hygroscopic.[1][4][5]
- Store under an inert atmosphere.[1][4]
- For maintaining product quality, refrigeration is recommended.[4]

Emergency and Disposal Procedures

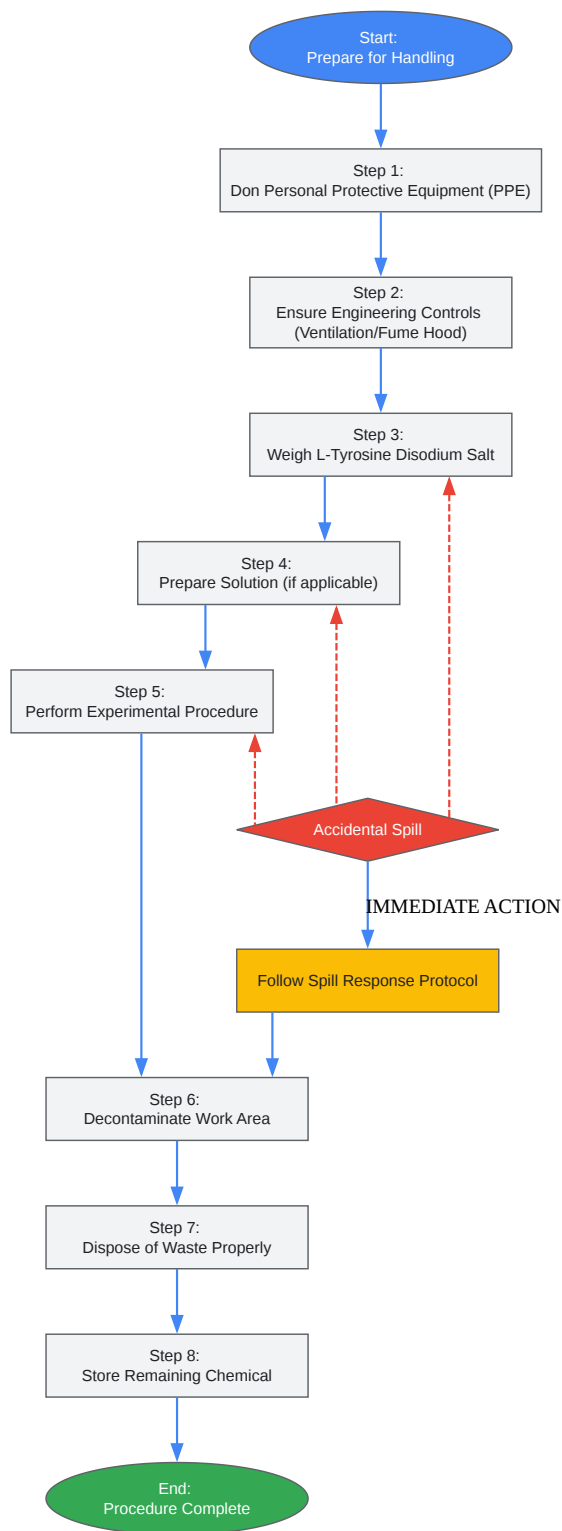
In the event of an accidental exposure or spill, immediate and appropriate action is necessary.

Exposure Type	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[4] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[4] If skin irritation persists, call a physician.[4]
Inhalation	Move the victim to fresh air.[3][4] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration.[3][4] Get medical attention if symptoms occur.[4]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[1][4] Do not induce vomiting. [3] Get medical attention if symptoms occur.[1][4]

Spill and Disposal Plan: In case of a spill, ensure adequate ventilation and use personal protective equipment.[1][4] Sweep up the spilled material and shovel it into suitable containers for disposal.[1][4] Avoid dust formation.[1][4]

Disposal of **L-Tyrosine disodium salt** and its containers must be in accordance with all applicable local, regional, and national laws and regulations.[6] Do not allow the product to reach the sewage system or be disposed of with household garbage.[2]

Workflow for Handling L-Tyrosine Disodium Salt



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Caption: Workflow for the safe handling of **L-Tyrosine disodium salt**.

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